

5-Carboxypyridine-3-boronic acid molecular weight and formula

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Compound of Interest

Compound Name: 5-Carboxypyridine-3-boronic acid

Cat. No.: B1273509

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Technical Overview of 5-Carboxypyridine-3-boronic acid

For Researchers, Scientists, and Drug Development Professionals

This document provides core technical specifications for **5-Carboxypyridine-3-boronic acid**, a heterocyclic organic compound incorporating a pyridine ring, a carboxylic acid group, and a boronic acid functional group. Such bifunctional molecules are of interest in medicinal chemistry and materials science, often serving as versatile building blocks in organic synthesis, particularly in Suzuki-Miyaura cross-coupling reactions.

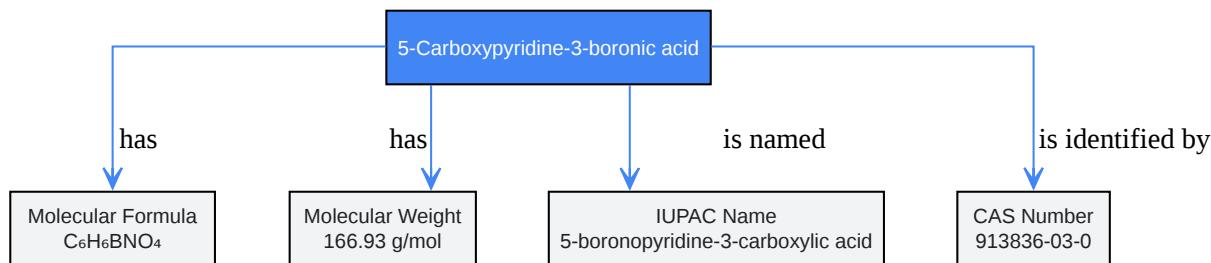
Core Molecular Data

The fundamental molecular properties of **5-Carboxypyridine-3-boronic acid** are summarized below. These data are essential for stoichiometric calculations, analytical characterization, and computational modeling.

Property	Value	Citation(s)
Molecular Formula	C ₆ H ₆ BNO ₄	[1] [2]
Molecular Weight	166.93 g/mol	[1]
IUPAC Name	5-boronopyridine-3-carboxylic acid	[1]
InChI	InChI=1S/C6H6BNO4/c9-6(10)4-1-5(7(11)12)3-8-2-4/h1-3,11-12H,(H,9,10)	[1]
InChIKey	XKDATYTUCBKUQZ-UHFFFAOYSA-N	[1]
Canonical SMILES	B(C1=CC(=CN=C1)C(=O)O)(O)O	[1]
CAS Number	913836-03-0	[1] [3]

Logical Relationship of Compound Properties

The following diagram illustrates the direct relationship between the chemical compound and its fundamental identifiers and properties.



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Caption: Relationship between the compound and its key molecular data.

Experimental Protocols & Further Research

Detailed experimental protocols for the synthesis or application of **5-Carboxypyridine-3-boronic acid** are specific to the intended reaction and are typically found in peer-reviewed chemical literature or patent filings. Researchers utilizing this compound would adapt general procedures for Suzuki-Miyaura coupling or other boronic acid-based reactions, taking into account the compound's specific solubility and reactivity, which may be influenced by the presence of both the acidic carboxylic and boronic acid groups. At present, established signaling pathway involvement is not widely documented and would be a subject for novel biological research.

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References

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